

An In-depth Technical Guide to the Physical Properties of Diethyl Isobutylmalonate

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Compound of Interest

Compound Name: Diethyl isobutylmalonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl isobutylmalonate**, a key intermediate in pharmaceutical synthesis. The information is presented to support research, development, and quality control activities.

Chemical Identity and Structure

- IUPAC Name: diethyl 2-(2-methylpropyl)propanedioate[1]
- Synonyms: Diethyl 2-isobutylmalonate, Isobutylmalonic acid diethyl ester[2]
- CAS Number: 10203-58-4[1][2]
- Molecular Formula: $C_{11}H_{20}O_4$ [1][2]
- Molecular Weight: 216.27 g/mol [1]
- Chemical Structure:

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Caption: Chemical structure of **Diethyl isobutylmalonate**.

Quantitative Physical Properties

A summary of the key physical properties of **Diethyl isobutylmalonate** is presented in the table below for easy reference and comparison.

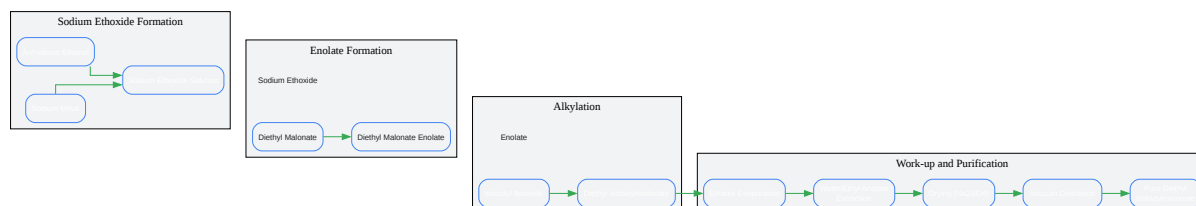
Physical Property	Value	Reference(s)
Molecular Weight	216.27 g/mol	[1][2]
Boiling Point	225 °C	[3]
110-112 °C at 10 mmHg	[4]	
113-116 °C at 16 mmHg	[2]	
Density	0.97 g/cm ³	[4][5]
Refractive Index	1.4220	[4][5]
Flash Point	225 °C	[4][5]
Solubility	Immiscible in water. Soluble in Chloroform and Methanol (Slightly).	[5]
Vapor Pressure	0.0167 mmHg at 25 °C	[5][6]

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on standard laboratory procedures.

3.1. Synthesis of **Diethyl Isobutylmalonate**

This protocol describes a common method for the laboratory synthesis of **Diethyl isobutylmalonate**.



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Caption: Synthesis workflow for **Diethyl isobutylmalonate**.

Protocol:

- **Sodium Ethoxide Preparation:** In a suitable reaction vessel equipped with a stirrer and a reflux condenser, dissolve sodium metal (1.0 equivalent) in anhydrous ethanol under an inert atmosphere.
- **Enolate Formation:** To the freshly prepared sodium ethoxide solution, add diethyl malonate (1.0 equivalent) dropwise at room temperature with stirring.
- **Alkylation:** Following the formation of the diethyl malonate enolate, add isobutyl bromide (1.0 equivalent) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain for several hours until the reaction is complete, as monitored by a suitable technique such as thin-layer chromatography (TLC).
- **Work-up:** After cooling, evaporate the ethanol under reduced pressure. To the residue, add water and extract the product with an organic solvent like ethyl acetate.

- Purification: Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Diethyl isobutylmalonate**.^[7]

3.2. Determination of Boiling Point

The boiling point can be determined using a micro-boiling point apparatus or by distillation.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)

Procedure:

- Place a small amount of **Diethyl isobutylmalonate** into the small test tube.
- Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Secure the test tube to the thermometer and immerse them in the heating bath.
- Heat the bath gradually and observe the capillary tube.
- A stream of bubbles will emerge from the open end of the capillary tube as the liquid's vapor pressure increases.
- The boiling point is the temperature at which the stream of bubbles is rapid and continuous, and upon slight cooling, the liquid just begins to enter the capillary tube.

3.3. Determination of Density

The density of **Diethyl isobutylmalonate** can be accurately measured using a pycnometer or a digital density meter according to standard methods like ASTM D1475 or ASTM D4052.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Thermostatic bath

Procedure (using a pycnometer):

- Thoroughly clean and dry the pycnometer and weigh it accurately (m_1).
- Fill the pycnometer with distilled water of a known temperature and weigh it again (m_2).
- Empty and dry the pycnometer, then fill it with **Diethyl isobutylmalonate** at the same temperature and weigh it (m_3).
- The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

3.4. Determination of Refractive Index

The refractive index is measured using an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).

- Ensure the prism surfaces are clean and dry.
- Place a few drops of **Diethyl isobutylmalonate** onto the lower prism.
- Close the prisms and allow the sample to equilibrate to the desired temperature (commonly 20°C or 25°C) by circulating water from the constant temperature bath.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

3.5. Determination of Flash Point

The flash point can be determined using a closed-cup apparatus, such as a Pensky-Martens or Tag Closed-Cup tester, following standard methods like ASTM D93 or ASTM D56.

Apparatus:

- Pensky-Martens closed-cup flash point tester

Procedure:

- Place the sample of **Diethyl isobutylmalonate** into the test cup of the apparatus.
- Heat the sample at a slow, constant rate while stirring.
- At specified temperature intervals, introduce an ignition source (a small flame) into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite momentarily.

3.6. Determination of Solubility

A qualitative assessment of solubility can be performed as follows:

Procedure:

- **Water Solubility:** To a small test tube containing a known volume (e.g., 1 mL) of distilled water, add a small, measured amount of **Diethyl isobutylmalonate** (e.g., 0.1 mL). Shake the mixture vigorously. Observe if the substance dissolves completely, forms a separate layer (immiscible), or is partially soluble.
- **Organic Solvent Solubility:** Repeat the process with other solvents such as chloroform and methanol to determine its solubility in common organic media.

Safety Information

- **Hazard Statements:** May be harmful if swallowed. Causes eye irritation.
- **Precautionary Statements:** Wear protective gloves, protective clothing, and eye protection. Wash hands thoroughly after handling.
- For detailed safety information, refer to the Safety Data Sheet (SDS).[6][8]

This guide provides essential physical property data and standardized methodologies for **Diethyl isobutylmalonate** to aid researchers and professionals in its handling, application, and development.

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